

Initial synthesis and purification of VSN-16

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Compound of Interest

Compound Name: VSN-16

Cat. No.: B1684049

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An In-Depth Technical Guide on the Initial Synthesis and Purification of **VSN-16**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the initial synthesis and purification of **VSN-16**, also known as 3-(5-dimethylcarbamoyl-pent-1-enyl)-N-(2-hydroxy-1-methyl-ethyl)benzamide. The methodologies and data presented are compiled from foundational patent literature.

Core Synthesis and Purification Data

The following table summarizes the key quantitative parameters associated with the synthesis and purification of **VSN-16**.

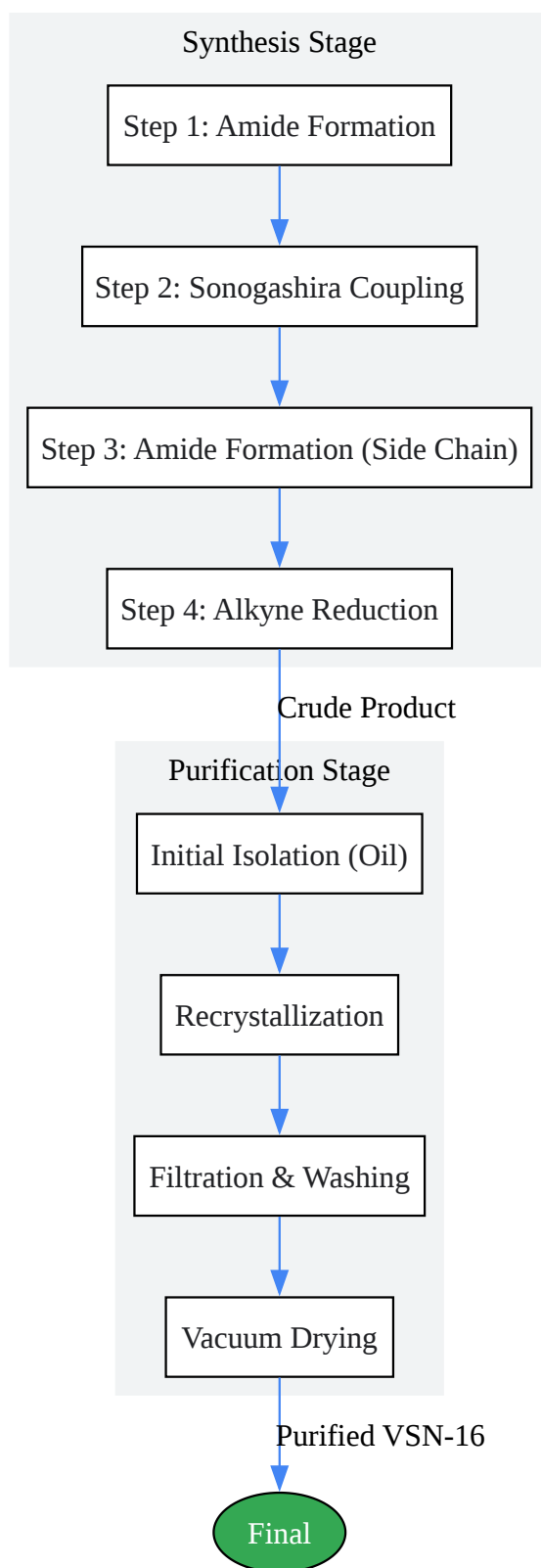
Parameter	Value/Range	Notes
Final Product Form	Oil, crystallizable to an off-white solid	The initial product is an oil, which can be solidified through a specific crystallization process[1].
Purification Method	Recrystallization	The primary method for obtaining solid, purified VSN-16[1].
Crystallization Solvent	Methyl acetate or Ethyl acetate	Both solvents have been successfully used for crystallization[1].
Drying Method	Vacuum oven	Employed for drying the final crystalline product[1].
Key Impurity Removed	Palladium catalyst residues	Filtration is explicitly mentioned to remove traces of palladium from the synthesis[1].

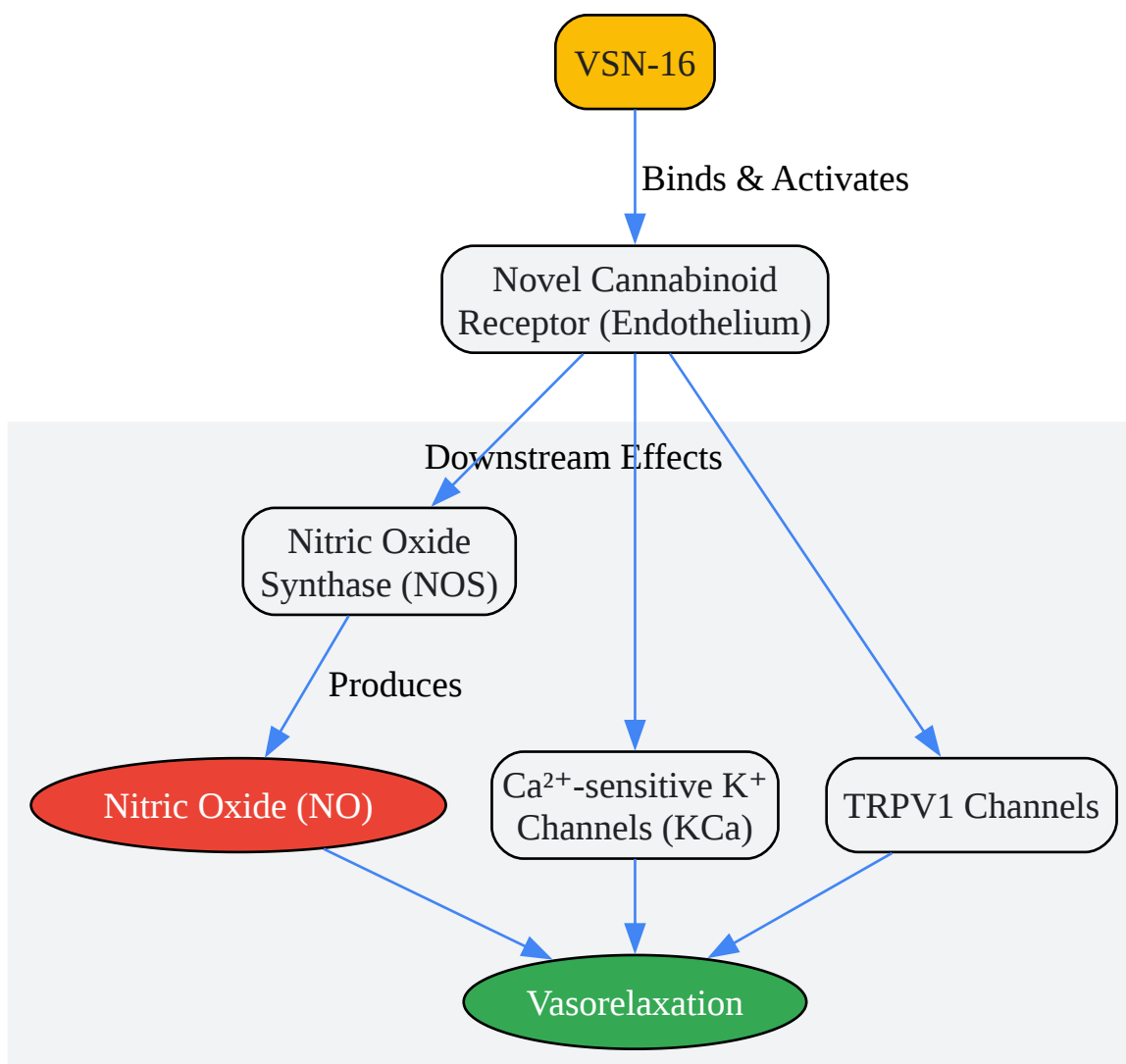
Experimental Protocols

The synthesis of **VSN-16** is accomplished via a four-step synthetic route. The detailed experimental protocols for each step, as derived from patent literature, are provided below.

Overall Synthesis Workflow

The logical flow from starting materials to the final purified product, **VSN-16**, is depicted below.





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References

- 1. US20150353476A1 - Crystalline form of vsn16 - Google Patents [patents.google.com]
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